

Panthenyl ethyl ether hydrolysis to pantothenic acid

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Panthenyl ethyl ether

CAS No.: 667-83-4

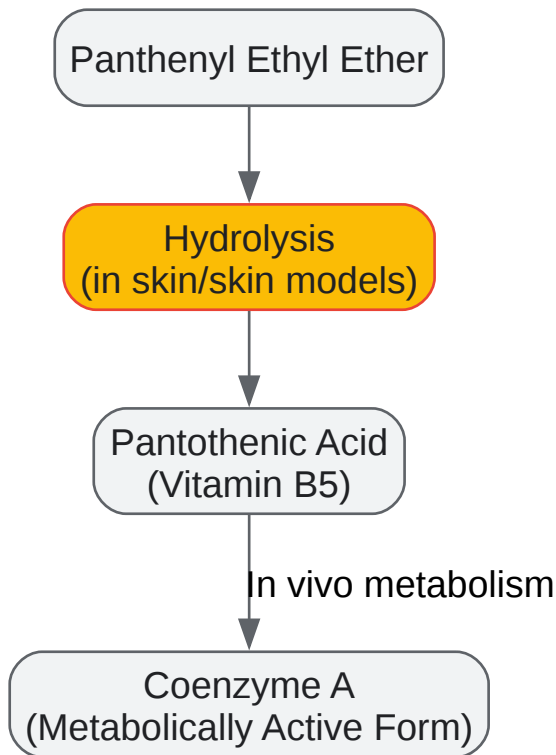
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Hydrolysis and Metabolic Pathway

Current technical data confirms that **Panthenyl ethyl ether** can undergo hydrolysis and is metabolized into pantothenic acid in the body. The information below summarizes the key characteristics and the proposed metabolic pathway.

- **Stability and Hydrolysis Conditions:** **Panthenyl ethyl ether** is noted for its stability in neutral to slightly acidic conditions (pH 4-7.5). However, its stability decreases in both strongly acidic and alkaline aqueous solutions, where it undergoes **hydrolytic cleavage** [1]. Excessive heat above 70-75°C may also cause racemization, which could affect its biological activity [1].
- **Proposed Metabolic Pathway:** The following diagram illustrates the established biological pathway through which **Panthenyl ethyl ether** is converted into the active form of vitamin B5 in the skin. This process involves hydrolysis as an initial step [1] [2].



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Proposed metabolic pathway of **Panthenyl ethyl ether** to Coenzyme A.

Stability and Formulation Factors

The table below consolidates the key factors influencing the hydrolysis and stability of **Panthenyl ethyl ether**, which are critical for formulation design [1].

Factor	Impact on Stability/Hydrolysis
pH Level	Stable in neutral/slightly acidic pH (4-7.5). Less stable in strongly acidic and alkaline solutions due to hydrolytic cleavage.
Temperature	Stable at routine processing temperatures. Exposure to heat exceeding 70-75°C may cause racemization.
Solubility	Easily soluble in water, alcohol, propylene glycol, and glycerin. Good miscibility with various cosmetic oils.

Research Gaps and Alternative Sources

The search results did not yield detailed experimental data on hydrolysis kinetics, specific reaction conditions, or analytical methods for quantifying the reaction. To build a comprehensive technical guide, you may need to consult more specialized sources.

- **Investigate Primary Literature:** Search for deeper technical information on platforms like **Google Scholar, SciFinder, or PubMed** using more specific terms such as "**Panthenyl ethyl ether** hydrolysis kinetics," "stability study," or "analytical method for Panthenol derivatives."
- **Consult Supplier Data:** Ingredient manufacturers and suppliers often possess detailed technical data sheets, safety data sheets (SDS), and application notes that can contain valuable stability and compatibility information not found in public articles.
- **Explore Related Compounds:** Given that **Panthenyl ethyl ether** is a derivative, studies on the hydrolysis of **Panthenol (Dexpanthenol)** and **Pantethine** may provide useful analogies and methodological insights for your research [3] [2].

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References

1. Panthenol | Ethyl | Cosmetic Ingredients Guide Panthenyl ethyl ether [ci.guide]
2. | Linus Pauling Institute | Oregon State University Pantothenic Acid [lpi.oregonstate.edu]
3. Pro-vitamin B5 - Cosmacon [cosmacon.de]

To cite this document: Smolecule. [Panthenyl ethyl ether hydrolysis to pantothenic acid]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b569013#panthenyl-ethyl-ether-hydrolysis-to-pantothenic-acid>]

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